

# managing pressure buildup in sealed containers of 1,1-Difluoroacetone

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## Compound of Interest

Compound Name: 1,1-Difluoroacetone

Cat. No.: B1306852

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## Technical Support Center: Managing 1,1-Difluoroacetone

This guide provides essential information for researchers, scientists, and drug development professionals on safely managing **1,1-Difluoroacetone**, with a specific focus on preventing and addressing pressure buildup in sealed containers.

## Frequently Asked Questions (FAQs)

Q1: What is **1,1-Difluoroacetone** and what are its primary hazards?

A1: **1,1-Difluoroacetone** (CAS No. 431-05-0) is a flammable, colorless liquid ketone.<sup>[1][2]</sup> Its primary hazards include flammability, skin and eye irritation, and respiratory irritation.<sup>[1][2]</sup> Due to its low boiling point and high vapor pressure, it can cause significant pressure buildup in sealed containers, potentially leading to violent rupture.<sup>[1]</sup>

Q2: Why does pressure build up in sealed containers of **1,1-Difluoroacetone**?

A2: Pressure buildup is primarily due to the chemical's high volatility. **1,1-Difluoroacetone** has a boiling point of 46.5-46.7°C and a vapor pressure of 350 mmHg at 25°C.<sup>[2][3][4]</sup> As the ambient temperature increases, more of the liquid vaporizes, increasing the pressure inside a sealed container.<sup>[5][6]</sup> This risk is amplified if the container is exposed to heat sources.<sup>[1]</sup>

Q3: How should I store **1,1-Difluoroacetone** to minimize pressure buildup?

A3: Store **1,1-Difluoroacetone** in a cool, dry, and well-ventilated area, away from heat, sparks, open flames, and other ignition sources.<sup>[1][7]</sup> It is recommended to store it in a refrigerator.<sup>[8]</sup> Ensure containers are securely sealed but be aware of the potential for pressure buildup and follow procedures for periodic venting if necessary and safe to do so.<sup>[1]</sup>

Q4: What are the signs of pressure buildup in a container of **1,1-Difluoroacetone**?

A4: Visual signs of pressure buildup include bulging or deformation of the container.<sup>[1]</sup> If a container appears swollen, handle it with extreme caution.

Q5: What should I do if I suspect significant pressure buildup in a container?

A5: If you observe a bulging container, do not attempt to open it directly. The area should be cleared of all personnel. If it is safe to do so, the container can be cooled externally with a water bath to reduce the internal pressure. If you are not equipped or trained to handle this situation, contact your institution's environmental health and safety (EHS) department immediately.

## Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Container is visibly bulging or deformed.	High ambient temperature, exposure to a heat source, or prolonged storage without venting.	1. DO NOT OPEN THE CONTAINER.2. Clear the immediate area of all personnel.3. If safe, cool the container externally (e.g., with a water bath) to reduce internal pressure.4. Contact your EHS department for guidance on safe handling and disposal.
A hissing sound is heard when opening the container.	Minor pressure buildup due to normal vaporization at storage temperature.	1. Open the container slowly and carefully in a well-ventilated area, preferably within a fume hood.2. Point the container opening away from yourself and others.3. Allow the pressure to equalize slowly before fully opening the cap. <a href="#">[1]</a>
The liquid appears to be boiling at room temperature.	The ambient temperature is at or above the boiling point of 1,1-Difluoroacetone (46.5-46.7°C).	1. Ensure the work area is well-ventilated and free of ignition sources.2. Cool the container before use to minimize vapor release.

## Quantitative Data

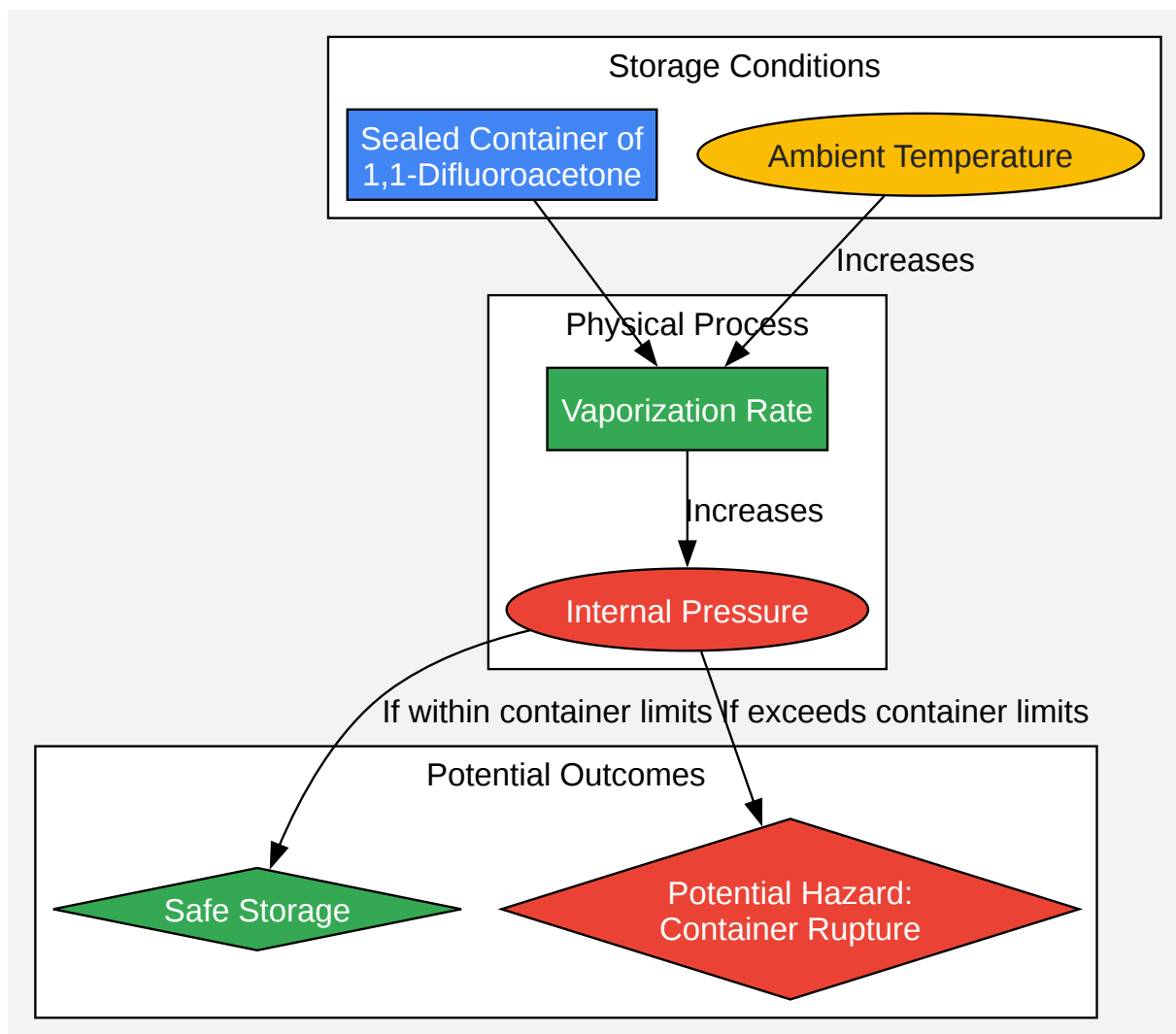
Property	Value	Source(s)
CAS Number	431-05-0	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	94.06 g/mol	<a href="#">[4]</a> <a href="#">[7]</a>
Boiling Point	46.5-46.7 °C	<a href="#">[2]</a> <a href="#">[7]</a>
Vapor Pressure	350 mmHg at 25°C	<a href="#">[3]</a> <a href="#">[4]</a>
Density	1.164 g/cm <sup>3</sup>	<a href="#">[2]</a> <a href="#">[7]</a>

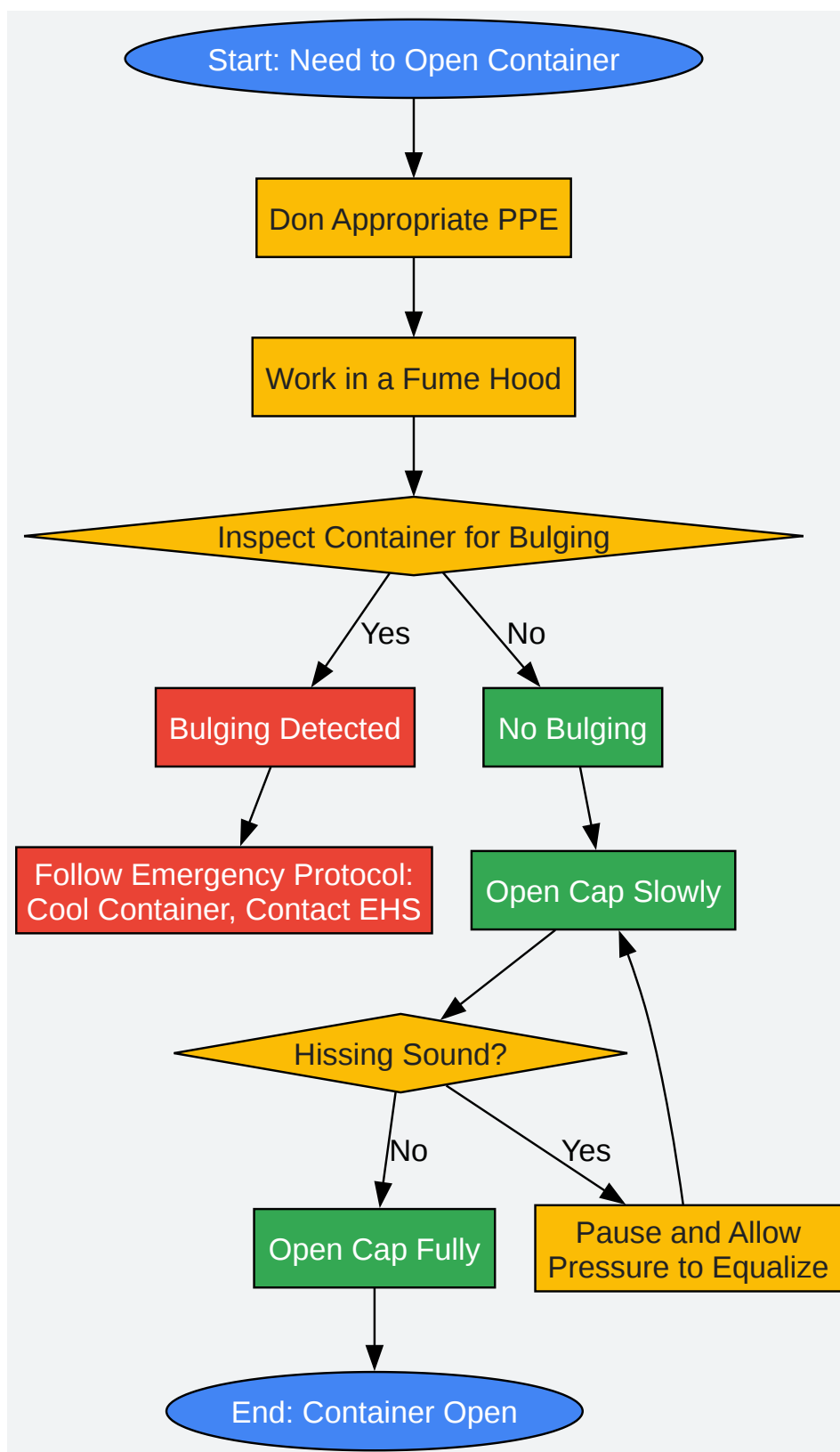
## Experimental Protocols

Protocol for Safely Opening a New or Stored Container of **1,1-Difluoroacetone**:

- Preparation:
  - Don appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
  - Ensure a fume hood is operational and available.
  - Have an appropriate fire extinguisher (e.g., dry chemical or carbon dioxide) readily accessible.
- Procedure:
  - Place the container in the fume hood.
  - Visually inspect the container for any signs of bulging or deformation. If any are present, follow the troubleshooting guide for bulging containers.
  - Slowly and carefully begin to unscrew the cap.
  - If any hissing sound is heard, pause and allow the pressure to equalize before proceeding.
  - Once the pressure has equalized, the cap can be fully removed.
- Post-Opening:
  - After dispensing the required amount, securely reseal the container.
  - Return the container to the recommended cool storage location.

## Visualizations





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